

Basic Handling and Storage Information

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Compound Focus: Lanatoside C

CAS No.: 17575-22-3

Cat. No.: S532413

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The table below summarizes the available quantitative data for **Lanatoside C**.

Parameter	Specification / Value	Notes
Molecular Weight	985.11 g/mol [1]	-
Storage (Powder)	-20°C; 3 years from receipt [2]	-
Solubility in DMSO	100 mg/mL (101.51 mM) [2]	"Moisture-absorbing DMSO reduces solubility. Please use fresh DMSO." [2]
Solubility in Ethanol	3 mg/mL, 6 mg/mL, 10 mg/mL, or 17 mg/mL [2]	Varies by batch.
Solubility in Water	Insoluble [2]	-

Troubleshooting Common Issues

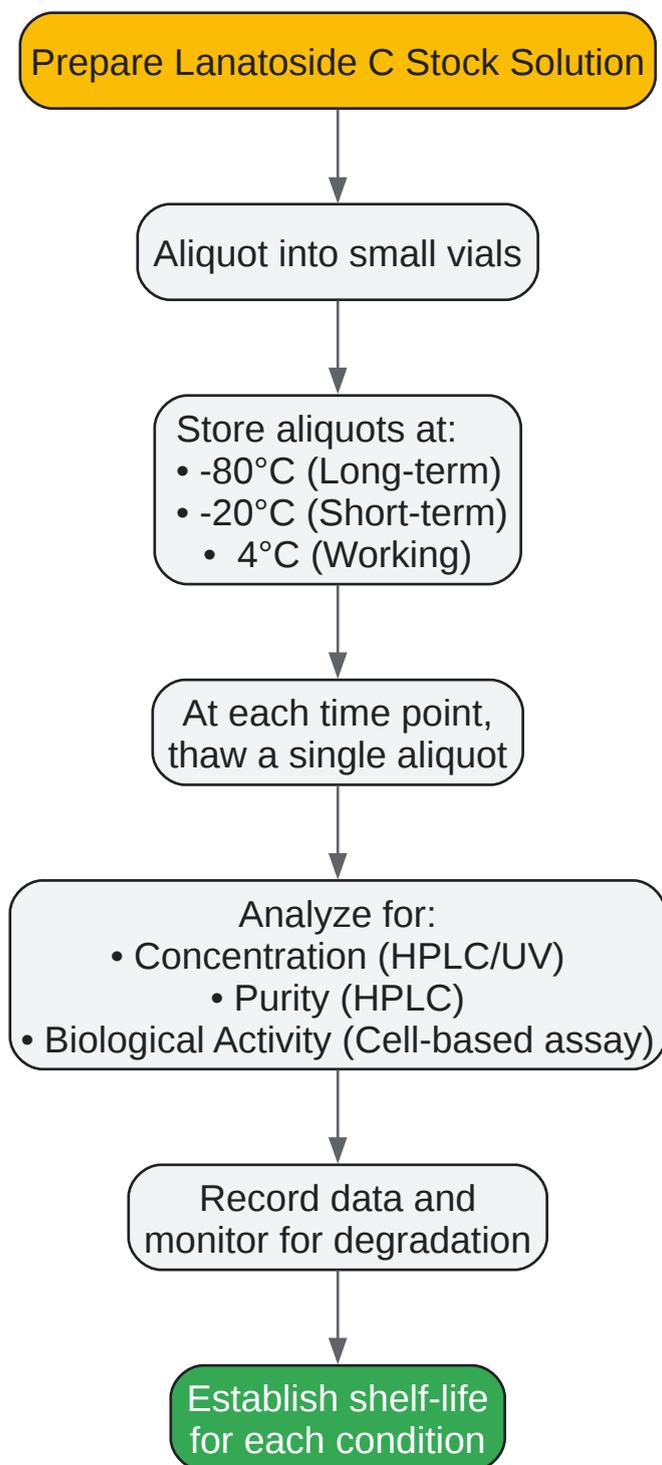
Here are solutions to potential problems based on available data and general principles:

- Problem:** Precipitation occurs after dissolving **Lanatoside C** in DMSO.

- **Solution:** Ensure the DMSO is fresh and anhydrous, as it is hygroscopic (absorbs moisture from the air). The supplier specifically cautions that moisture-absorbing DMSO reduces the solubility of **Lanatoside C** [2]. Aliquot DMSO to minimize repeated exposure to air.
- **Problem:** Need to administer **Lanatoside C** in an aqueous solution for *in vivo* studies.
 - **Solution:** Since **Lanatoside C** is insoluble in water, prepare a homogeneous suspension. One recommended method is to mix the powder with a solution of **sodium carboxymethyl cellulose (CMC-Na)** to a concentration of ≥ 5 mg/mL [2].
- **Problem:** Observed loss of efficacy in cell culture experiments over time.
 - **Investigation Steps:**
 - **Check Solvent:** Confirm fresh, dry DMSO is used for stock solutions.
 - **Check Storage:** Verify stock solutions are stored at -20°C or below, aliquoted to avoid freeze-thaw cycles.
 - **Assay Controls:** Include a freshly prepared sample of **Lanatoside C** alongside the older stock in your bioassay (e.g., a cell viability test) to compare potency directly.

Experimental Workflow for Stability Assessment

Since comprehensive stability data (e.g., degradation half-life in solution) is not available, you may need to establish this empirically. The diagram below outlines a general workflow for assessing solution stability.



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Core Protocol for Stability Testing:

- **Solution Preparation:** Prepare a concentrated stock solution of **Lanatoside C** in a suitable solvent like DMSO, following the handling notes in the table above [2].

- **Storage Conditions:** Aliquot the stock solution to avoid repeated freeze-thaw cycles. Store aliquots under different conditions you wish to test (e.g., -80°C, -20°C, 4°C).
- **Time Points:** Remove one aliquot from each storage condition at predefined time points (e.g., 1 day, 1 week, 2 weeks, 1 month, 3 months).
- **Analysis:**
 - **Chemical Stability:** Use **High-Performance Liquid Chromatography (HPLC)** to measure the concentration of **Lanatoside C** and identify any degradation products by comparing chromatograms to a fresh standard.
 - **Functional Stability:** Test the biological activity of the stored solutions using a relevant cell-based assay, such as a **cell viability (CCK-8) assay** [3] or an **apoptosis assay**. Compare the IC50 values against a freshly prepared sample.

Key Technical Notes

- **Solution Stability is Condition-Dependent:** The stability of **Lanatoside C** in solution can be influenced by temperature, light, pH, and the solvent itself. The data from Selleckchem recommends fresh DMSO, implying that the solution may not be stable for long periods [2].
- **Start with Conservative Practices:** In the absence of definitive data, adopt conservative handling practices: **prepare small, single-use aliquots of stock solutions, store them at or below -20°C, and avoid exposure to light and moisture.**

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References

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2. Lanatoside C | Antiviral inhibitor | Mechanism | Concentration [selleckchem.com]
3. Lanatoside C Inhibits Proliferation and Induces Apoptosis ... [mdpi.com]

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